

# Supinoxin triple-negative breast cancer clinical outcomes

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## Compound Focus: Supinoxin

CAS No.: 888478-45-3

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## Supinoxin's Mechanism of Action and Research Status

**Supinoxin** (also known as RX-5902) is an oral small-molecule inhibitor that targets **phosphorylated DDX5 (pDDX5)**, an RNA helicase protein that is overexpressed in various cancer cells but not in normal tissues [1] [2].

- **Proposed Mechanism:** Early research suggested **Supinoxin** inhibits the interaction between pDDX5 and  $\beta$ -catenin, preventing the nuclear translocation of  $\beta$ -catenin and the expression of pro-growth genes [2]. More recent studies propose it induces **mitochondrial dysfunction** by reducing oxidative phosphorylation, cutting off the energy supply for cancer cells [3] [4] [2].
- **Research Status:** As of the latest information, **Supinoxin** has been evaluated in a **Phase I, open-label, multicenter study** in patients with recurrent or refractory solid tumors [1]. The drug's developer, Rexahn Pharmaceuticals, had plans to begin a subsequent **Ib/IIa study** focusing on triple-negative breast cancer and ovarian cancer [1]. The most recent publications (2025) are from academic laboratories investigating its potential for other cancers like small-cell lung cancer, reinforcing that it is still in the preclinical or early clinical research phase for new applications [3] [4] [2].

## Clinical Context: Treatment Landscape for TNBC

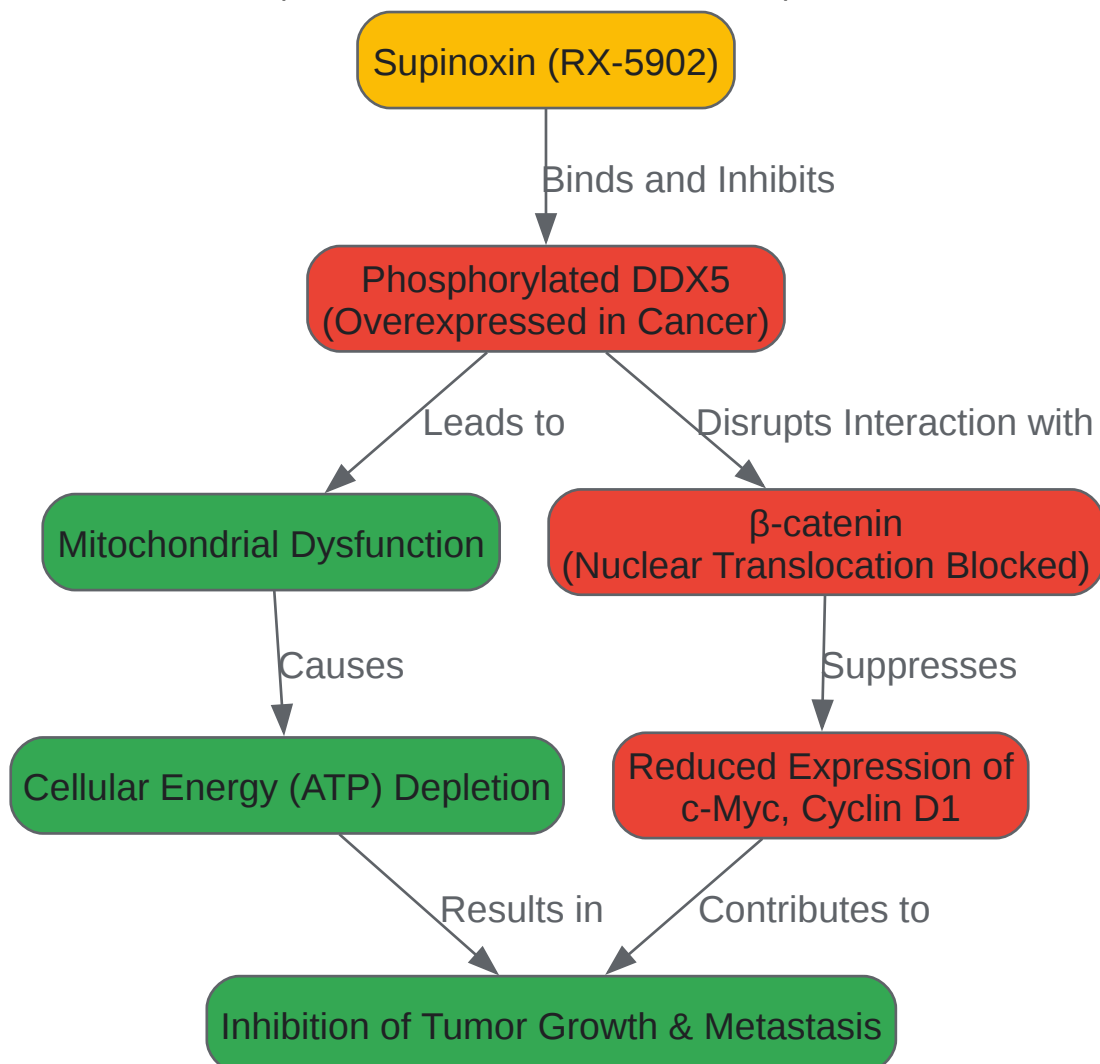
To provide context for where a new therapy like **Supinoxin** would aim to fit, the table below summarizes established and emerging treatment options for TNBC, along with their associated clinical outcomes where available.

Therapy Category	Example Agents / Regimens	Relevant Clinical Outcomes (for established therapies)
Chemotherapy	Platinum-based (Carboplatin, Cisplatin); Taxanes; Anthracyclines [5]	A 2022 meta-analysis of 12 RCTs (4,580 pts) showed Platinum-based regimens can improve DFS (RR=0.22, 95% CI: 0.06–0.82) and OS (RR=0.15, 95% CI: 0.04–0.61) in some TNBC patients vs. non-platinum regimens [5].
Antibody-Drug Conjugates (ADCs)	Sacituzumab Govitecan [6]	—
Immunotherapy	Pembrolizumab [6]	—
PARP Inhibitors	Olaparib, Talazoparib (for BRCA-mutated TNBC) [7]	—
Novel/Targeted (Investigational)	<b>Supinoxin (RX-5902)</b>	<b>No clinical outcomes data available yet.</b> Preclinical models showed tumor growth inhibition up to 60% and prevention of metastasis in TNBC xenograft models [1].

## Proposed Signaling Pathway of Supinoxin

The following diagram synthesizes the mechanism of action of **Supinoxin** as described in the available research, illustrating how it is believed to disrupt cancer cell energy production and growth.

## Proposed Anticancer Mechanism of Supinoxin



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